

A Comparative Analysis of Norfloxacin Nicotinate and Enrofloxacin Efficacy in Broilers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Norfloxacin (nicotinate)

Cat. No.: B040109

[Get Quote](#)

For researchers and professionals in drug development, the selection of an appropriate antimicrobial agent is critical for ensuring the health and productivity of broiler chickens. Among the fluoroquinolone class of antibiotics, norfloxacin nicotinate and enrofloxacin are two prominent options utilized in veterinary medicine. This guide provides an objective comparison of their efficacy, supported by experimental data, to aid in informed decision-making.

Both norfloxacin, a second-generation fluoroquinolone, and enrofloxacin, a fluoroquinolone developed exclusively for veterinary use, function by inhibiting bacterial DNA gyrase, an enzyme essential for DNA replication and repair. This mechanism of action provides them with a broad spectrum of activity against many common poultry pathogens.^{[1][2]}

Comparative Efficacy in Respiratory and Systemic Infections

Chronic Respiratory Disease (CRD), often a complex infection involving *Mycoplasma synoviae* and *Escherichia coli*, is a significant concern in broiler production. A large-scale clinical trial involving 99,600 broilers naturally infected with these pathogens demonstrated that both norfloxacin nicotinate and enrofloxacin are highly efficacious in treating CRD.^[3] The study, however, found no statistically significant difference in the survivor probabilities between the two treatments, with both exceeding 99%.^[3]

In an experimental study on pullorosis, caused by *Salmonella pullorum*, both norfloxacin and enrofloxacin, when administered in drinking water, achieved a 100% curative rate, highlighting

their effectiveness against this systemic infection.[4]

Table 1: Comparative Efficacy in Chronic Respiratory Disease (CRD)

Parameter	Norfloxacin Nicotinate	Enrofloxacin	Reference
Dosage	20 mg/kg/day for 3 days	10 mg/kg/day for 3 days	[3]
Survivor Probability	> 0.99	> 0.99	[3]

Table 2: Comparative Efficacy in Experimental Pullorosis

Parameter	Norfloxacin	Enrofloxacin	Reference
Dosage	50 mg/L in drinking water for 5 days	50 mg/L in drinking water for 5 days	[4]
Curative Rate	100%	100%	[4]
Mortality (Untreated Control)	43.3%	43.3%	[4]

Efficacy Against Specific Pathogens

Beyond broad disease models, the efficacy of these fluoroquinolones has been evaluated against specific and common broiler pathogens.

Escherichia coli

Both drugs have demonstrated effectiveness against avian pathogenic *E. coli* (APEC), a primary cause of colibacillosis.[2][5][6] Studies have shown that norfloxacin is an effective treatment for colibacillosis in chickens.[5][6] Enrofloxacin has also been confirmed to be effective in treating turkeys infected with *E. coli*, among other pathogens.[2]

Mycoplasma Species

Enrofloxacin has been shown to be highly effective against *Mycoplasma gallisepticum* (MG), a key pathogen in poultry respiratory diseases.[1][7][8] In one study, a 5-day treatment with 50 ppm enrofloxacin in drinking water resulted in the cultural reisolation of MG in only one of 80 broiler chicks.[1][8] Another study on MG-infected broiler breeders showed a significant reduction in the prevalence of MG infection in their offspring when a preventive enrofloxacin program was implemented.[7]

Haemophilus paragallinarum

Norfloxacin nicotinate has been evaluated for the treatment of infectious coryza caused by *Haemophilus paragallinarum*. Treatment with norfloxacin at both 20 mg/kg and 40 mg/kg body weight for 5 days resulted in a rapid disappearance of clinical signs.[9] The higher dose led to no reisolation of the bacteria from the infected sinuses.[9]

Pharmacokinetic Profiles

The therapeutic success of an antimicrobial is intrinsically linked to its pharmacokinetic properties, which determine the concentration and duration of the drug at the site of infection.

Table 3: Key Pharmacokinetic Parameters in Broilers (Oral Administration)

Parameter	Norfloxacin	Enrofloxacin	Reference
Time to Maximum Plasma Concentration (Tmax)	0.22 ± 0.02 hours	Not explicitly stated in the provided results	[10]
Maximum Plasma Concentration (Cmax)	2.89 ± 0.20 µg/ml (at 8 mg/kg)	Not explicitly stated in the provided results	[10]
Oral Bioavailability	57.0 ± 2.4%	Not explicitly stated in the provided results	[10]
Elimination Half-life (t1/2 β)	12.8 ± 0.59 hours	Not explicitly stated in the provided results	[10]

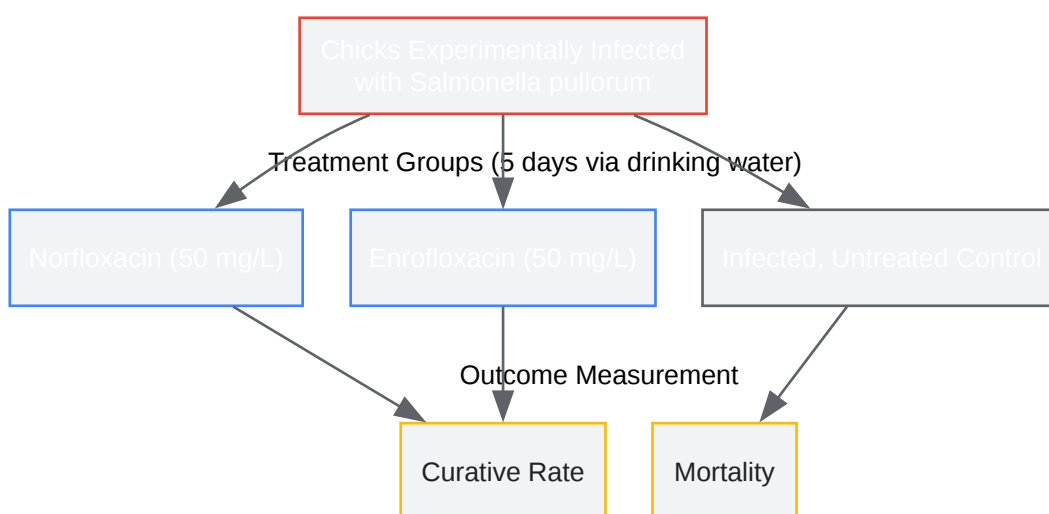
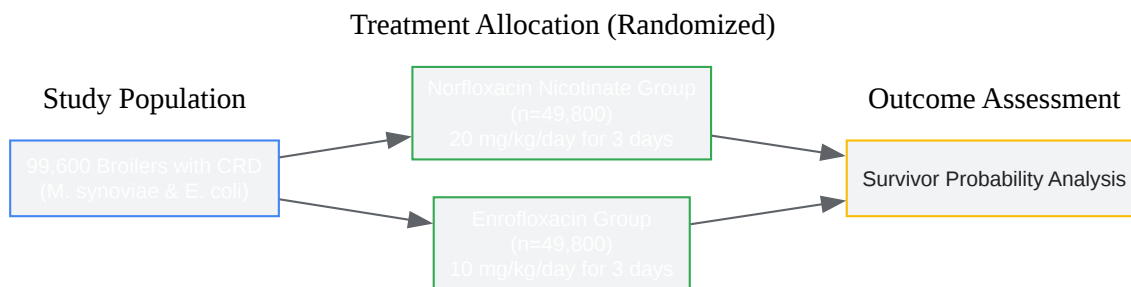
It is important to note that pharmacokinetic parameters can be influenced by factors such as the specific formulation of the drug and the health status of the birds.[11]

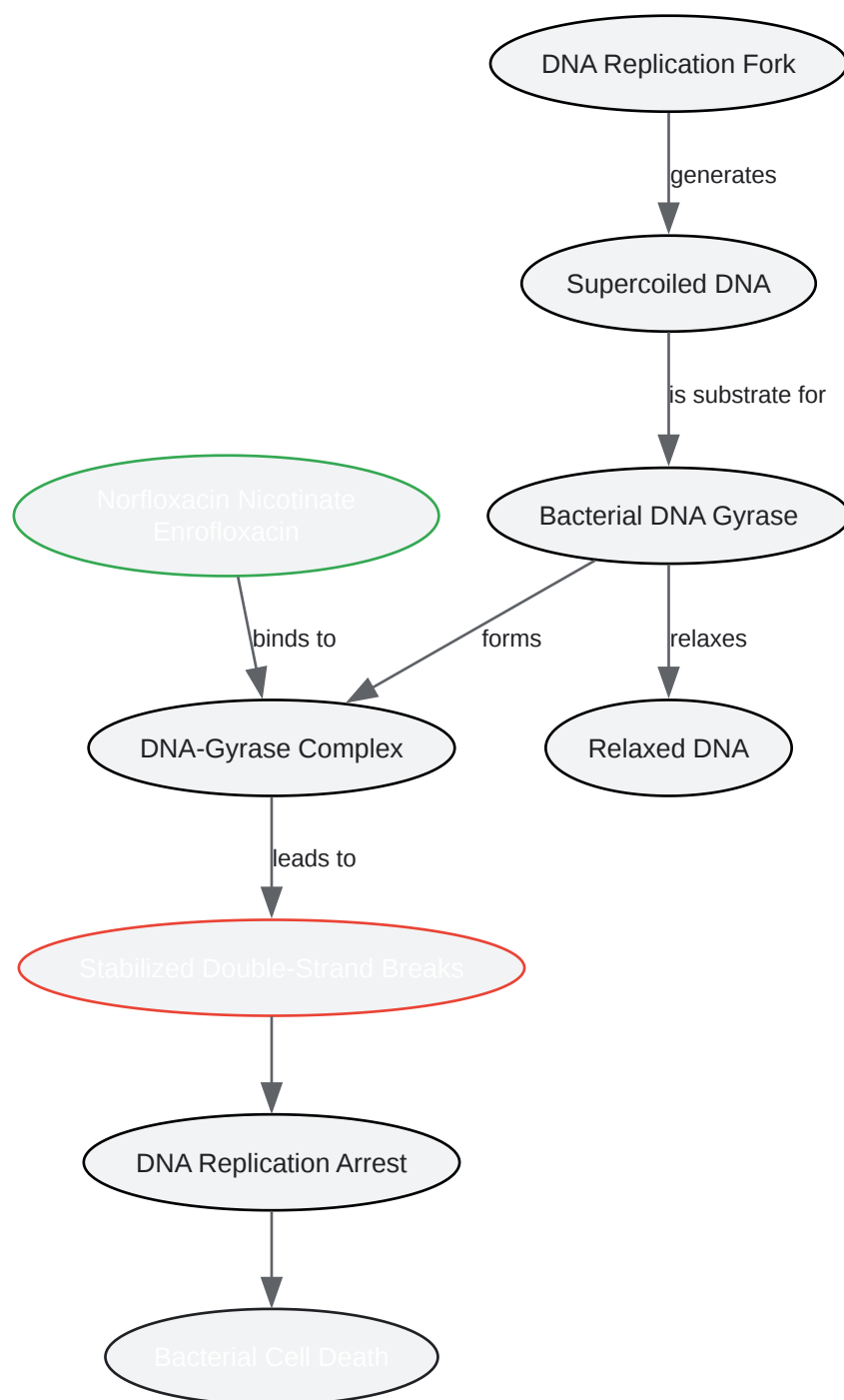
Experimental Protocols

To ensure the reproducibility and critical evaluation of the cited data, the methodologies of key experiments are outlined below.

Chronic Respiratory Disease (CRD) Clinical Trial

- Objective: To compare the efficacy of enrofloxacin and norfloxacin-nicotinate in broilers with CRD.[\[3\]](#)
- Study Population: 99,600 broilers naturally infected with *Mycoplasma synoviae* and *E. coli*.[\[3\]](#)
- Treatment Groups:
 - Enrofloxacin: 10 mg/kg/day for 3 days (n = 49,800).[\[3\]](#)
 - Norfloxacin-nicotinate: 20 mg/kg/day for 3 days (n = 49,800).[\[3\]](#)
- Primary Outcome: Survivor analysis.[\[3\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. Enrofloxacin—The Ruthless Killer of Eukaryotic Cells or the Last Hope in the Fight against Bacterial Infections? - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Effectiveness of two fluoroquinolones for the treatment of chronic respiratory disease outbreak in broilers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. xuebao.scau.edu.cn [xuebao.scau.edu.cn]
- 5. real.mtak.hu [real.mtak.hu]
- 6. Pulse and continuous oral norfloxacin treatment of experimentally induced Escherichia coli infection in broiler chicks and turkey poults - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Evaluation of an enrofloxacin-treatment program against Mycoplasma gallisepticum infection in broilers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Studies in vivo on the efficacy of enrofloxacin against Mycoplasma gallisepticum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Efficacy of norfloxacin nicotinate treatment of broiler breeders against Haemophilus paragallinarum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Pharmacokinetics of norfloxacin and its N-desethyl- and oxo-metabolites in broiler chickens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. bvmj.bu.edu.eg [bvmj.bu.edu.eg]
- To cite this document: BenchChem. [A Comparative Analysis of Norfloxacin Nicotinate and Enrofloxacin Efficacy in Broilers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040109#comparative-efficacy-of-norfloxacin-nicotinate-and-enrofloxacin-in-broilers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com